

Independent Verification of R-10015's Antiviral Effects: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: R-10015

Cat. No.: B15608720

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the antiviral compound **R-10015** with other antiviral agents, supported by available experimental data. The information is intended to assist researchers and professionals in drug development in evaluating the potential of **R-10015** as a broad-spectrum antiviral therapeutic.

Introduction to R-10015

R-10015 is a potent and selective inhibitor of LIM domain kinase (LIMK) that has demonstrated broad-spectrum antiviral activity against a range of viruses.^{[1][2][3]} By targeting a host cellular factor, **R-10015** presents a novel approach to antiviral therapy that may be less susceptible to the development of viral resistance compared to drugs that target viral enzymes directly. Its mechanism of action involves the inhibition of cofilin phosphorylation, a process crucial for the cytoskeletal dynamics that many viruses exploit for replication and pathogenesis.^{[1][3]}

Comparative Antiviral Activity

The following tables summarize the in vitro antiviral efficacy of **R-10015** and comparator drugs against a panel of viruses. The comparator drugs include Remdesivir and Favipiravir, which are

broad-spectrum antiviral agents that target viral RNA-dependent RNA polymerase (RdRp), and BMS-5, another LIMK inhibitor.

Table 1: Antiviral Activity (EC50/IC50 in μM)

Virus	R-10015	Remdesivir	Favipiravir	BMS-5
HIV-1	0.038 (IC50)	Ineffective	-	0.0365 (EC50)[4]
Ebola Virus (EBOV)	1.25 (IC50)	0.046 (EC50)[5]	Suboptimal efficacy at clinically achievable doses[2][6][7][8]	-
Rift Valley Fever Virus (RVFV)	0.75 (IC50)	Ineffective[3]	Effective in vitro and in animal models[9][10][11][12][13]	-
Venezuelan Equine Encephalitis Virus (VEEV)	0.5 (IC50)	Ineffective[3]	-	-
Herpes Simplex Virus-1 (HSV-1)	1.5 (IC50)	-	-	-

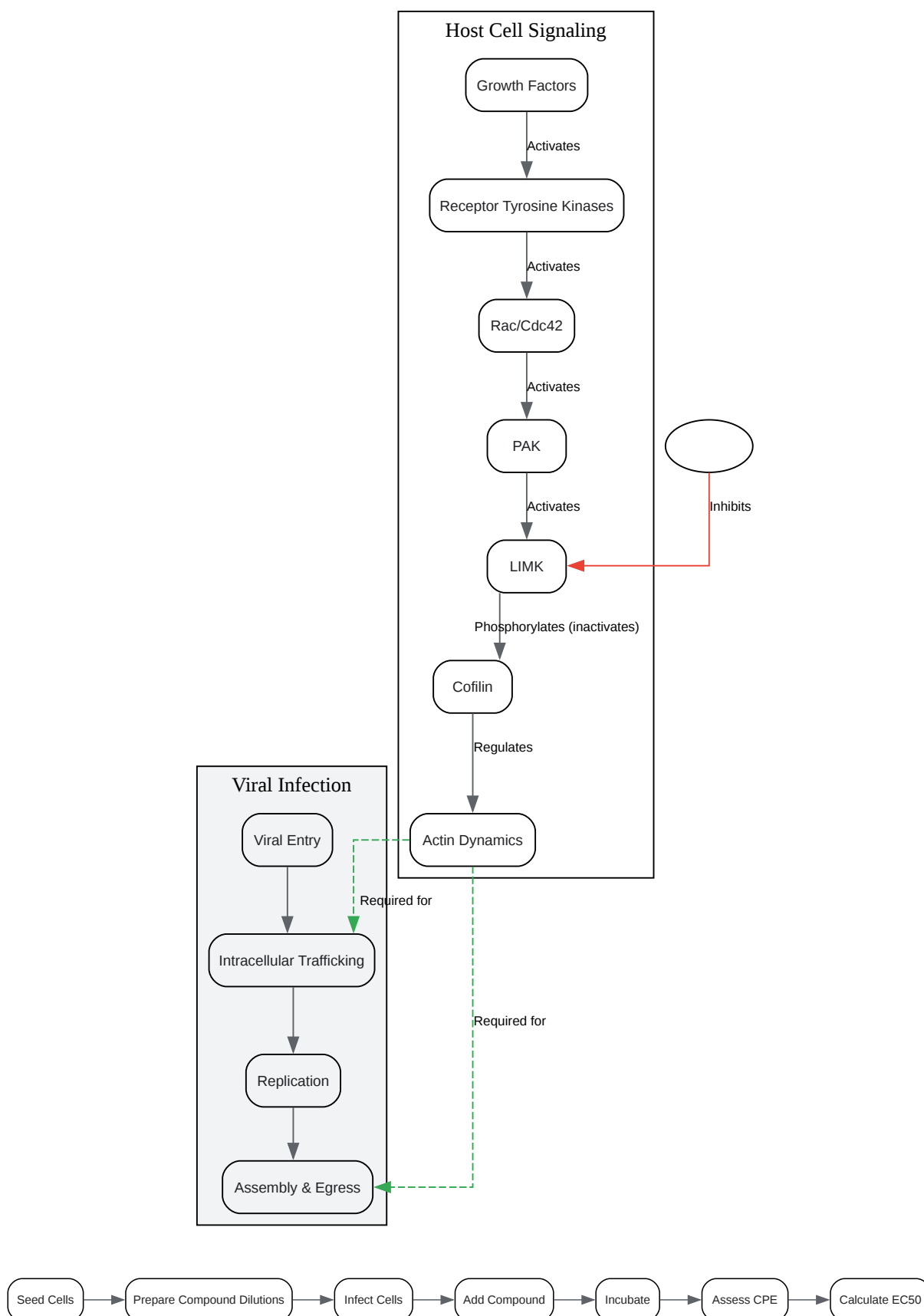
Note: "-" indicates data not readily available in the searched sources.

Table 2: Cytotoxicity (CC50 in μM)

Compound	Cell Line	CC50 (μM)
R-10015	CEM-SS	>100
Remdesivir	Huh7	>10
Favipiravir	Vero E6	>100
BMS-5	A549	Non-toxic at active concentrations

Mechanism of Action: Signaling Pathways

R-10015 exerts its antiviral effect by inhibiting LIMK, a key regulator of actin cytoskeletal dynamics. This inhibition prevents the phosphorylation of cofilin, leading to its activation. Activated cofilin promotes the disassembly of actin filaments, thereby disrupting cellular processes that are essential for the replication of various viruses.



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- To cite this document: BenchChem. [Independent Verification of R-10015's Antiviral Effects: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15608720/docs#independent-verification-of-r-10015-s-antiviral-effects-a-comparative-guide>]

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